

Performance of SPE Cartridges for Sudan I Cleanup: A Comparative Guide

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Compound of Interest

Compound Name: Sudan I
CAS No.: 71351-99-0
Cat. No.: B15565820

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This guide provides a comparative overview of the performance of various Solid-Phase Extraction (SPE) cartridges for the cleanup of **Sudan I** in different sample matrices. The information is intended for researchers, scientists, and drug development professionals involved in the analysis of this illicit dye.

Data Summary

The efficiency of different SPE cartridges for the isolation and cleanup of **Sudan I** is summarized in the table below. The data is compiled from various studies and highlights the recovery rates achieved in different food matrices.

SPE Cartridge Type	Sorbent	Sample Matrix	Spiking Level	Recovery (%)	RSD (%)	Analytical Method	Reference
Molecularly Imprinted Polymer (MIP)	Custom Synthesized	Hot Chilli Pepper	15 µg/g	96	N/A	HPLC	[1]
Molecularly Imprinted Polymer (MIP)	Custom Synthesized	Hot Chilli Tomato Sauce	15 µg/g	98	N/A	HPLC	
Molecularly Imprinted Polymer (MIP)	Custom Synthesized	Sausage	15 µg/g	95	N/A	HPLC	
Molecularly Imprinted Polymer (MIP)	Custom Synthesized	Tomato Sauce	15 µg/g	101	N/A	HPLC	
Molecularly Imprinted Polymer (MIP)	Custom Synthesized	Hard Boiled Egg Yolk	15 µg/g	85	N/A	HPLC	
Strata-X	Polymeric	Chili Powder	1 mg in 500 mg	89	N/A	HPLC-UV	[2]
Strata-X-CW	Weak Cation-Exchange	Chili Powder	1 mg in 500 mg	85	N/A	HPLC-UV	[2]

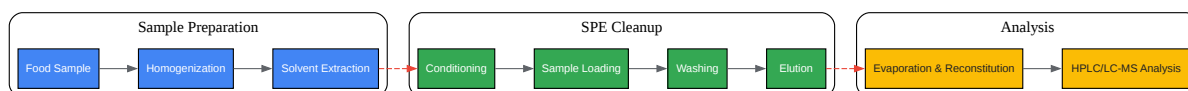
Polymeric

Sep-Pak Alumina B	Alumina	Oils and Oily Matrices	N/A	N/A	N/A	LC-MS	[3]
Oasis MAX	Mixed-Mode Anion Exchange	Water-Based Sauces	N/A	N/A	N/A	LC-MS	[3]
Silica Gel	Silica	Various Foods	0.5 µg/g	N/A	N/A	HPLC-DAD	[4][5]
C18	Reversed-Phase Silica	Wastewater	50-500 ng/L	N/A	N/A	HPLC	[6]
Nanosilica	Nanosilica from Rice Husk	Various Foods	N/A	80-100	N/A	HPLC-PDA	[7]

N/A: Not available in the cited literature.

Experimental Workflow

The following diagram illustrates a typical experimental workflow for the analysis of **Sudan I** in food samples using SPE for cleanup.



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Caption: Experimental workflow for **Sudan I** analysis.

Experimental Protocols

The following are detailed methodologies for key experiments cited in this guide.

Molecularly Imprinted Solid-Phase Extraction (MISPE)

This method utilizes a polymer synthesized to have specific recognition sites for Sudan dyes.

- **Sample Preparation:** Food samples are extracted with an organic solvent, and the extract is then diluted with water before loading onto the SPE cartridge. For example, hot chilli sausage was extracted with acetonitrile, and the extract was diluted with water (1:2 v/v)[1].
- **SPE Cartridge:** A molecularly imprinted polymer selective for Sudan dyes is used as the sorbent.
- **Conditioning:** The cartridge is typically conditioned with the solvent used for sample loading.
- **Loading:** The diluted sample extract is loaded onto the conditioned MISPE cartridge[1].
- **Washing:** The cartridge is washed to remove interfering compounds. A common washing solution is a mixture of acetonitrile and water (1:1 v/v)[1].
- **Elution:** **Sudan I** is eluted from the cartridge using a suitable organic solvent. A solution of 2% (v/v) triethylamine in tetrahydrofuran has been shown to be effective, yielding recovery rates of up to 96%[1].
- **Analysis:** The eluate is typically evaporated to dryness and reconstituted in a suitable solvent for HPLC analysis[1].

Polymeric SPE (Strata-X and Strata-X-CW)

These cartridges utilize polymeric sorbents for the cleanup of Sudan dyes from chili powder.

- **Sample Preparation:** 500 mg of chili powder is spiked with **Sudan I** and extracted with 2 mL of isopropanol. The extract is filtered, and a 10 µL aliquot is diluted with 990 µL of 30% isopropanol in water[2].

- SPE Cartridge: Strata-X (polymeric) or Strata-X-CW (weak cation-exchange polymeric) cartridges (30 mg/1 mL) are used[2].
- Loading: The diluted extract is loaded onto the SPE cartridge[2].
- Washing: The cartridge is washed sequentially with 1 mL of water and 1 mL of 50:50 methanol/water[2].
- Elution: The dyes are eluted with 1 mL of a dichloromethane/isopropanol/formic acid mixture (78:20:2 by volume)[2].
- Analysis: A portion of the eluate is diluted with methanol and injected into the HPLC system for analysis[2].

Silica Gel SPE for Fatty Samples

This method is designed to remove fat and oil from samples before the analysis of Sudan dyes.

- Sample Preparation: A key feature of this method is the transesterification of acylglycerols in fat and oil to fatty acid methyl esters (FAMES) directly in the sample extract[4][5].
- SPE Cartridge: A silica gel SPE column is used[4][5].
- Cleanup: The FAMES are eluted from the silica gel column with n-hexane, while the Sudan dyes are retained[4][5].
- Elution: The retained Sudan dyes are then eluted with a mixture of n-hexane and diethyl ether (9:1 v/v)[4][5].
- Analysis: The eluate is analyzed by HPLC with a diode array detector (DAD)[4][5].

Alumina and Mixed-Mode SPE for Different Chili Products

These methods are tailored for different types of chili-based products.

- For Oily Matrices (e.g., chili sesame oil, dried chili):

- SPE Cartridge: Sep-Pak Alumina B cartridges are employed for normal-phase cleanup[3].
- For Water-Based Samples (e.g., chili sauces):
 - SPE Cartridge: Oasis MAX cartridges, which utilize a mixed-mode anion-exchange sorbent, are used[3].
- Analysis: Both procedures are followed by LC-MS analysis for the determination of Sudan dyes[3].

On-Line SPE with C18 for Wastewater

This approach integrates SPE directly with the HPLC system for the analysis of Sudan dyes in wastewater.

- Sample Preparation: The only pretreatment required is a centrifugation step to remove suspended solids[6].
- SPE System: An on-line SPE system with a C18 enrichment precolumn is used[6].
- Analysis: The preconcentrated analytes are directly transferred to the HPLC system for separation and detection[6]. This method allows for the determination of Sudan dyes at ultra-trace levels (ng/L)[6].

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